

Technical Guide: D-Homoalanine Hydrochloride for Research Applications

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Compound of Interest

Compound Name:	D-Homoalanine hcl
CAS No.:	5959-29-5; 67607-42-5
Cat. No.:	B2698249

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Executive Summary

D-Homoalanine hydrochloride (also chemically distinct as D-2-Aminobutyric acid hydrochloride) represents a critical non-proteinogenic chiral building block in modern drug discovery and peptidomimetic research. Unlike its natural L-isomer counterparts, the D-configuration of homoalanine introduces specific steric constraints and enzymatic resistance into peptide backbones.^[1]

This guide serves as a technical manual for researchers utilizing **D-Homoalanine HCl** in Solid Phase Peptide Synthesis (SPPS), chiral resolution, and pharmacokinetic stability enhancement. It moves beyond basic catalog data to provide actionable protocols for handling, coupling, and analytical verification.

Part 1: Physicochemical Profile & Chemical Identity^{[2][3][4][5]}

D-Homoalanine is structurally homologous to D-Alanine but contains an ethyl side chain rather than a methyl group. This subtle increase in steric bulk (

vs

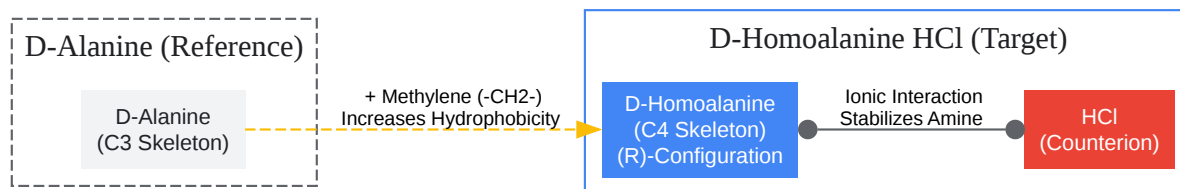
) significantly impacts the conformational space of peptides without abolishing backbone flexibility entirely.

Chemical Identity Table

Property	Specification
IUPAC Name	(2R)-2-Aminobutanoic acid hydrochloride
Common Synonyms	D-2-Aminobutyric acid HCl; D-Ethylglycine HCl
CAS Number (Free Base)	2623-91-8
CAS Number (HCl Salt)	67607-42-5 (Generic HCl salt reference)
Molecular Formula	
Molecular Weight	139.58 g/mol (Salt); 103.12 g/mol (Free Base)
Chirality	D-isomer (R-configuration)
Solubility	Highly soluble in Water (>100 mg/mL), Methanol; Sparingly soluble in Ethanol
pKa Values	(COOH), ()
Optical Rotation	(, 6N HCl)

Structural Visualization (Salt Formation)

The hydrochloride salt form is preferred for research due to enhanced shelf-life stability and solubility compared to the zwitterionic free base.



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Figure 1: Structural relationship between D-Alanine and **D-Homoalanine HCl**, highlighting the methylene insertion that defines the "homo" nomenclature.

Part 2: Mechanisms of Action in Research

Proteolytic Stability (The "D-Scan" Strategy)

The primary utility of D-Homoalanine in drug design is metabolic stability. Endogenous proteases (e.g., trypsin, chymotrypsin) are stereoselective for L-amino acids. Incorporating D-Homoalanine into a peptide sequence disrupts the "lock-and-key" recognition mechanism of these enzymes.

- Mechanism: The side chain orientation of the D-isomer creates a steric clash within the enzyme's active site (S1/S1' pockets), preventing the catalytic triad from hydrolyzing the amide bond.
- Application: Researchers perform a "D-Scan" by systematically replacing L-residues with D-Homoalanine to identify positions that confer stability without destroying biological affinity.

Conformational Restriction

While less rigid than proline or cyclic amino acids, the ethyl side chain of D-Homoalanine restricts the

and

torsion angles of the peptide backbone more than D-Alanine. This is used to:

- Induce or stabilize

-turn secondary structures.

- Probe the hydrophobic pocket size of a receptor (Ethyl vs Methyl vs Propyl).

Part 3: Experimental Protocols

Handling and Stock Preparation

Critical Note: The hydrochloride salt is hygroscopic. Weighing errors can occur if the container is left open.

- Equilibration: Allow the container to reach room temperature before opening to prevent condensation.
- Solvent Choice:
 - Aqueous Buffers: Dissolve directly in PBS or water. The pH will drop significantly due to the HCl; neutralization is required (see below).
 - Organic Solvents: Soluble in Methanol/DMSO. Poor solubility in pure Acetonitrile or DCM.

Protocol: Solution-Phase Coupling (EDC/NHS)

Objective: To couple **D-Homoalanine HCl** to a free amine-containing molecule.

Reagents:

- **D-Homoalanine HCl**^[2]
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-Hydroxysuccinimide)
- DIPEA (N,N-Diisopropylethylamine) - Essential for HCl salt neutralization
- Solvent: DMF (Dimethylformamide) or Water/MES buffer (pH 4.5-6.0)

Step-by-Step Workflow:

- Neutralization (Critical Step):

- Dissolve 1.0 eq of **D-Homoalanine HCl** in the solvent.
- Add 1.0 - 1.2 eq of DIPEA.
- Why? The amine group is protonated () in the HCl salt and is non-nucleophilic. DIPEA removes the proton, generating the free amine () necessary for reaction (if D-Homoalanine is the nucleophile) or ensuring correct pH for carboxyl activation.
- Activation (If D-Homoalanine is the Acid component):
 - Add 1.2 eq EDC and 1.2 eq NHS to the neutralized D-Homoalanine solution.
 - Stir for 15–30 minutes at Room Temp.
- Coupling:
 - Add the amine-containing partner (1.0 eq).
 - Adjust pH to ~7.0–8.0 (if aqueous) or ensure excess base (if organic).
 - React for 2–4 hours.
- Purification:
 - Reaction byproducts (isourea) are water-soluble.
 - Perform Liquid-Liquid extraction (Ethyl Acetate vs. 1M HCl) or Preparative HPLC.

Analytical Verification: Chiral HPLC

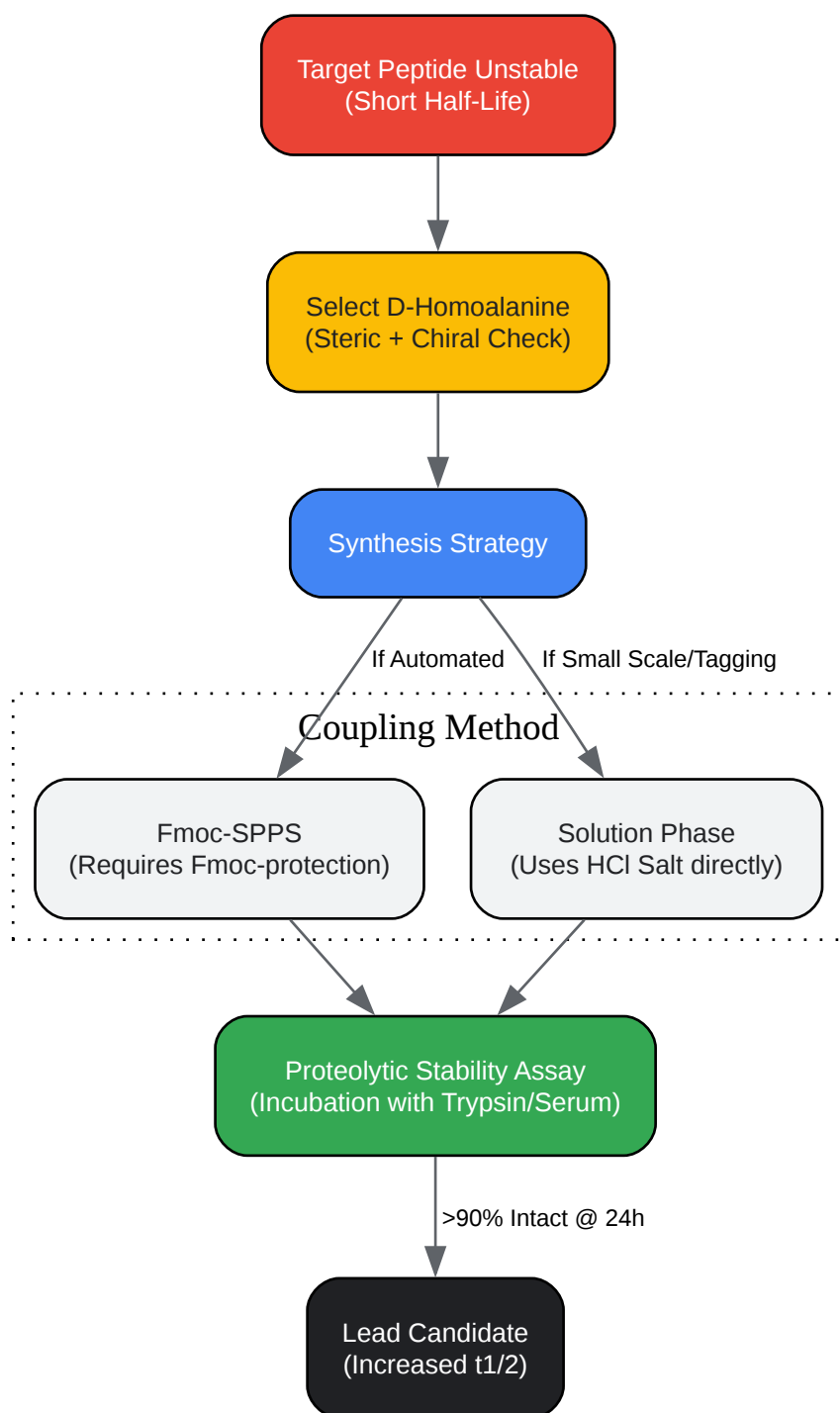
To verify that no racemization (conversion of D to L) occurred during synthesis:

- Column: Chiralpak ZWIX(+) or Crownpak CR-I(+).
- Mobile Phase: Perchloric acid (pH 1.5) / Acetonitrile gradients.

- Detection: UV at 210 nm (Amide bond) or derivatization with Marfey's Reagent (FDAA) followed by standard C18 HPLC.

Part 4: Research Workflow Visualization

The following diagram illustrates the decision matrix for incorporating D-Homoalanine into a drug development pipeline.



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Figure 2: Integration of D-Homoalanine into peptide stability optimization workflows.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 51064142, D-Homoalanine hydrochloride. Retrieved from [[Link](#)]
- LifeTein. D-Amino Acid Peptides: Retro-inverso Strategies for Drug Design. Retrieved from [[Link](#)]

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Sources

- 1. D-Amino Acid-Containing Peptide - Therapeutic Proteins & Peptides - CD Formulation [formulationbio.com]
- 2. D-Homoalanine hcl | C₄H₁₀ClNO₂ | CID 51064142 - PubChem [pubchem.ncbi.nlm.nih.gov]
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